Electronic & Steric Orchestration in 2-Chloro-3-nitrobenzoate

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Compound of Interest

Compound Name: *2-Chloro-3-nitrobenzoate*

Cat. No.: *B8449086*

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A Technical Guide to Reactivity, Synthesis, and Application[1]

Executive Summary

2-Chloro-3-nitrobenzoic acid (CAS 3970-35-2), often encountered as the benzoate anion or ester, represents a highly functionalized aromatic scaffold.[1] Its unique 1,2,3-trisubstitution pattern creates a "perfect storm" of electronic withdrawal and steric crowding.[1] While widely recognized as Mesalazine Impurity Q (EP Impurity Q) in pharmaceutical quality control, this molecule is also a versatile intermediate for constructing heterocycles like indolo-benzodiazepines.[1]

This guide dissects the competing electronic forces that define its reactivity, provides validated protocols for its isolation and functionalization, and visualizes the steric "sandwich" effect that governs its behavior.

The Electronic & Steric Landscape

To manipulate **2-chloro-3-nitrobenzoate** effectively, one must understand the tension between its substituents.[1] The molecule features a central chlorine atom flanked by two powerful

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electron-withdrawing groups (EWGs): a carboxyl group at C1 and a nitro group at C3.[1]

2.1 The "Sandwich" Effect (Steric Inhibition of Resonance)

The vicinal arrangement (positions 1, 2, and 3) forces the substituents into a crowded conformation.

- Steric Crowding: The Van der Waals radius of the Chlorine atom (1.75 Å) clashes with the oxygen atoms of the adjacent Nitro and Carboxyl groups.
- Consequence: To relieve this strain, the Nitro group rotates out of the plane of the benzene ring.
- Electronic Impact: This rotation diminishes the resonance withdrawal (-R) of the nitro group because the p-orbitals are no longer perfectly aligned with the aromatic

  -system. However, the inductive withdrawal (-I) remains potent, as it operates through the sigma bond framework and is independent of planarity.

2.2 Acidity and pKa Modulation

Despite the steric twist, the cumulative electron-withdrawing power renders 2-chloro-3-nitrobenzoic acid significantly more acidic than benzoic acid.[1]

Compound	pKa (approx.)[1][2]	Electronic Driver
Benzoic Acid	4.20	Baseline reference.[1]
2-Chlorobenzoic Acid	2.92	-I effect of ortho-Cl.
2-Chloro-3-nitrobenzoic Acid	2.02	Synergistic -I effects of Cl and NO_2.[1]

Data Source: Validated against pKa datasets [1][5].

2.3 Visualization: The Steric-Electronic Map

The following diagram illustrates the "Sandwich Effect" and the resulting activation of the C2 position for Nucleophilic Aromatic Substitution (SNAr).

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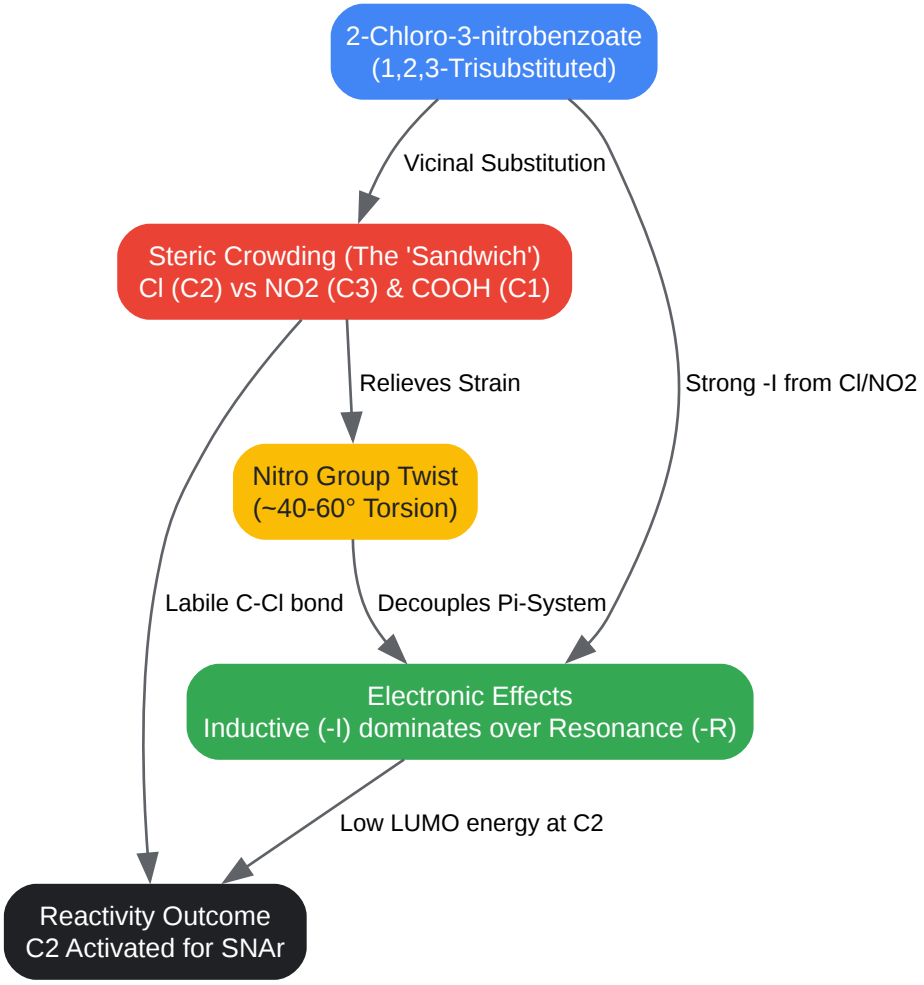

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Figure 1: Mechanistic flow showing how steric crowding leads to nitro group twisting, altering the electronic profile and activating the C2 position.[1]

Chemical Reactivity Profile

3.1 Nucleophilic Aromatic Substitution (SNAr)

The C2-Chlorine is the "soft spot" for nucleophilic attack. Even though the nitro group is twisted (reducing resonance stabilization of the Meisenheimer intermediate), the inductive activation from both the ortho-COOH and ortho-NO_2 makes the C2 position highly electrophilic.

- Leaving Group: Chloride (Cl^-).[1][3]
- Nucleophiles: Amines (primary/secondary), thiols, and alkoxides.[1]

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- Regioselectivity: Attack occurs exclusively at C2.[1] The C3-Nitro group is not displaced because it is a poor leaving group compared to chloride, and C4/C5/C6 are not sufficiently activated.[1]

3.2 Reduction Pathways

The nitro group can be selectively reduced to an amine (yielding 3-amino-2-chlorobenzoic acid) using Fe/HCl or catalytic hydrogenation.[1] This is a critical step in the synthesis of anthranilic acid derivatives.

Detailed Experimental Protocols

Protocol A: Synthesis & Isolation (Regioselective Nitration)

Context: Direct nitration of 2-chlorobenzoic acid yields a mixture of isomers.[1] The 5-nitro isomer is the major product (~83%), while the desired 3-nitro isomer is minor (~12%) [4].[4] High-efficiency separation is required.[1]

Reagents:

- 2-Chlorobenzoic acid (1.0 eq)[1]
- Conc. Sulfuric Acid (H_2SO_4)[1][5]
- Fuming Nitric Acid (HNO_3)[1]

Workflow:

- Dissolution: Dissolve 2-chlorobenzoic acid in conc. H_2SO_4 at 0–5 °C.[1][6]
- Nitration: Add fuming HNO_3 dropwise, maintaining internal temperature <10 °C to minimize dinitration.
- Reaction: Allow to warm to room temperature and stir for 2–4 hours.
- Quench: Pour reaction mixture onto crushed ice. A solid precipitate (mixture of isomers) forms.[1]
- Purification (The Critical Step):

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- Filter the crude solid.[1][5]
- Fractional Crystallization: Recrystallize from water/ethanol.[1] The 2-chloro-5-nitrobenzoic acid is less soluble and crystallizes first.[1]
- Mother Liquor Recovery: Concentrate the mother liquor to isolate the 2-chloro-3-nitrobenzoic acid enriched fraction.[1] Further purification can be achieved via column chromatography (SiO_2, MeOH/DCM gradient).[1]

- Validation: Confirm structure via ^1H NMR. The 3-nitro isomer will show distinct coupling patterns (two doublets and a triplet, or apparent dd depending on resolution) compared to the 5-nitro isomer (d, d, s pattern).

Protocol B: SNAr Diversification (Amination)

Context: Displacement of the C2-Chloro group with an amine to generate drug intermediates [2].[1]

Reagents:

- 2-Chloro-3-nitrobenzoic acid (1.0 eq)[1]
- Aniline or Alkyl Amine (1.2 eq)[1]
- Base: Potassium Carbonate (K_2CO_3, 2.5 eq)
- Solvent: DMF or DMSO (Polar aprotic is essential)[1]
- Catalyst (Optional): CuI (10 mol%) can accelerate the reaction (Ullmann-type) if the nucleophile is weak.

Step-by-Step:

- Setup: Charge a round-bottom flask with 2-chloro-3-nitrobenzoic acid, K_2CO_3, and DMF.
- Addition: Add the amine nucleophile.
- Heating: Heat the mixture to 80–100 °C. Monitor by TLC or HPLC. The electron-deficient ring facilitates displacement without extreme forcing conditions.[1]

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- Workup: Cool to RT and pour into 1M HCl (aq). The product (an amino-nitrobenzoic acid derivative) will precipitate.[1][5]
- Filtration: Collect the solid, wash with water, and dry.[1]

Quantitative Data Summary

Property	Value	Notes
CAS Number	3970-35-2	Unique Identifier
Molecular Weight	201.56 g/mol	$C_7H_4ClNO_4$
Melting Point	183–187 °C	Distinct from 5-nitro isomer (165 °C)
pKa	2.02 (at 25 °C)	Strong acid due to -I/-R effects
Impurity Profile	Mesalazine Impurity Q	EP/BP Standard Reference
Solubility	DMSO, Methanol	Poor in water (unless ionized)

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